

Technical Support Center: Troubleshooting Poor Adhesion of TPGDA Coatings

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Compound of Interest

Compound Name: *Tripropyleneglycol diacrylate*

Cat. No.: *B13914183*

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This technical support center is designed for researchers, scientists, and drug development professionals to address common issues encountered with the adhesion of Tri(propylene glycol) diacrylate (TPGDA) coatings during experimental work.

Troubleshooting Guide

Poor adhesion of TPGDA coatings can manifest as delamination, cracking, or blistering. This guide provides a systematic approach to identifying and resolving the root cause of adhesion failure.

Question: My TPGDA coating is delaminating from the substrate. What are the potential causes and how can I fix it?

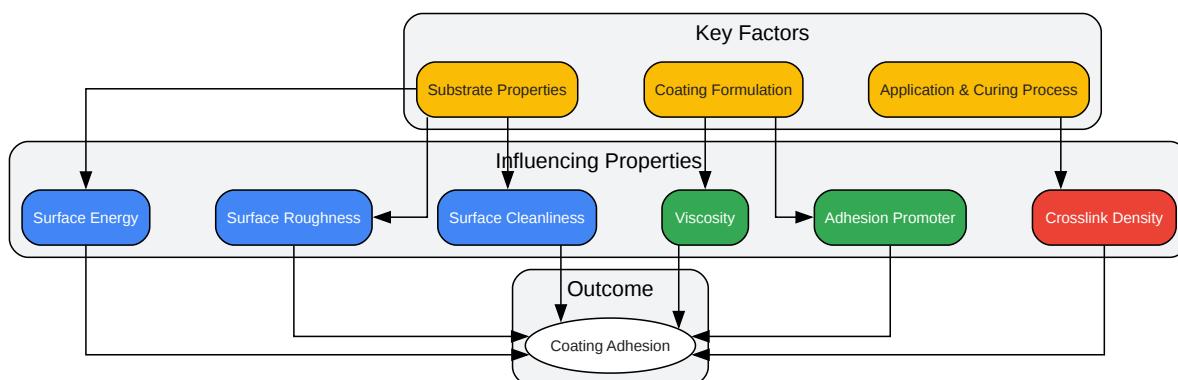
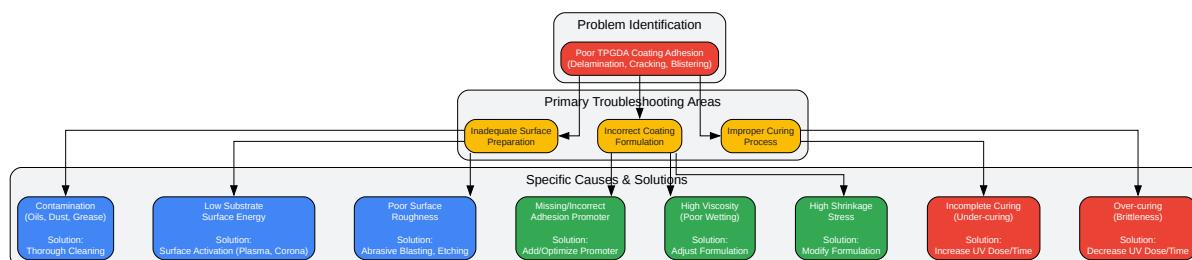
Answer: Delamination, or the peeling of the coating from the substrate, is a common adhesion problem. The most frequent causes are related to surface preparation, coating formulation, and the curing process.

Initial Assessment:

- Identify the point of failure: Is the coating peeling cleanly from the substrate (adhesive failure), or is there a layer of coating remaining on the substrate (cohesive failure)? Adhesive failure points to issues at the coating-substrate interface, while cohesive failure suggests a problem within the coating itself.

- Characterize the substrate: What material is your substrate (e.g., glass, plastic, metal)? Different substrates require specific surface preparation methods.

The following workflow can help diagnose and address the issue:



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